

Technical Guide: Physicochemical Properties of Dipropylzinc

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Compound of Interest

Compound Name: *Dipropylzinc*

Cat. No.: B8673928

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This technical guide provides a comprehensive overview of the key physicochemical properties of **dipropylzinc**, a highly reactive organozinc compound. Due to its pyrophoric nature, special handling and analytical techniques are required for accurate characterization. This document outlines its molecular weight and density, along with detailed experimental protocols for their determination, tailored for an audience in research and development.

Core Physicochemical Data

The fundamental physicochemical properties of **dipropylzinc** are summarized in the table below. These values are critical for stoichiometric calculations, reaction optimization, and safety considerations in a laboratory setting.

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ Zn	PubChem[1]
Molecular Weight	151.6 g/mol	PubChem[1]
Density	1.080 g/mL	AALB[2]

Experimental Protocols

The air-sensitive nature of **dipropylzinc** necessitates specialized experimental procedures to ensure both accuracy and safety. Standard laboratory techniques must be adapted to prevent decomposition upon exposure to air and moisture.[\[3\]](#)

Determination of Molecular Weight

The molecular weight of air-sensitive compounds like **dipropylzinc** can be determined using several advanced analytical techniques.

1. Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight of organometallic compounds.[\[4\]](#) However, due to the thermal lability and reactivity of **dipropylzinc**, soft ionization techniques are preferred to prevent fragmentation and ensure the detection of the molecular ion.[\[5\]](#)

- Methodology: Field Desorption (FD) Mass Spectrometry
 - Sample Preparation: All sample handling must be performed under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques).[\[3\]](#) A small amount of **dipropylzinc** is dissolved in a suitable anhydrous, aprotic solvent (e.g., toluene or hexane).
 - Sample Loading: The sample solution is carefully loaded onto a specialized FD emitter (a tungsten wire with carbon microneedles) under an inert atmosphere.
 - Ionization: The emitter is introduced into the high-vacuum source of the mass spectrometer. A high voltage is applied to the emitter, creating a strong electric field that ionizes the sample molecules with minimal fragmentation.
 - Detection: The resulting ions are accelerated and their mass-to-charge ratio is determined by a time-of-flight (TOF) analyzer, which allows for precise mass determination.

2. Diffusion-Ordered NMR Spectroscopy (DOSY)

DOSY-NMR is a non-destructive technique that can determine the molecular weight of a compound in solution by measuring its diffusion coefficient.[\[6\]](#)

- Methodology:

- Sample Preparation: A solution of **dipropylzinc** is prepared in a deuterated solvent (e.g., benzene-d₆ or THF-d₈) inside a glovebox. The solution is then transferred to an NMR tube, which is sealed to prevent exposure to air.
- Data Acquisition: A series of pulsed-field gradient NMR experiments are performed. The attenuation of the NMR signal is measured as a function of the gradient strength.
- Data Analysis: The diffusion coefficient (D) is calculated from the signal attenuation. By comparing the diffusion coefficient of the analyte to that of a series of standards with known molecular weights, the molecular weight of **dipropylzinc** can be determined.[6]

Determination of Density

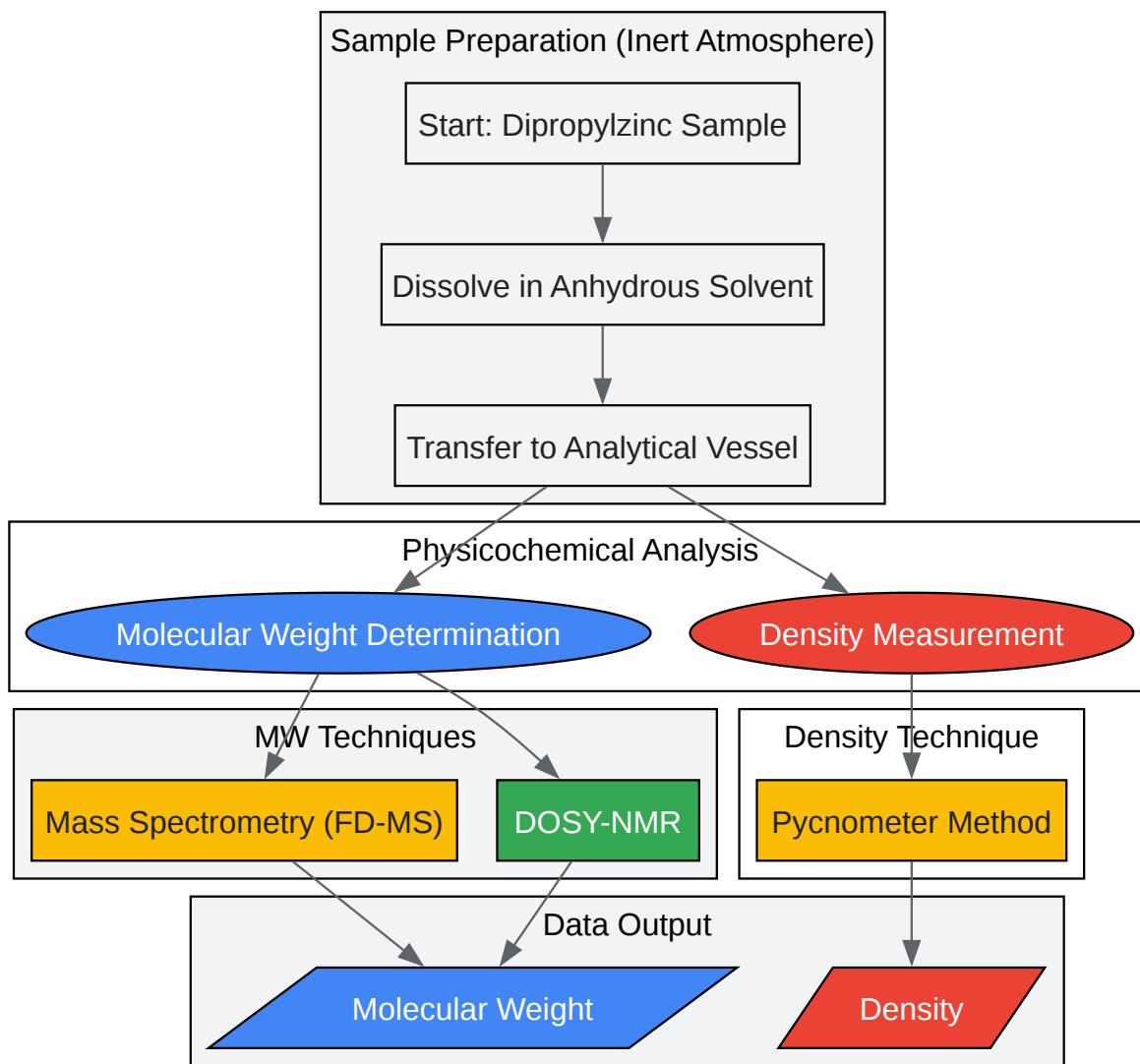
The density of a liquid is its mass per unit volume. For an air-sensitive liquid like **dipropylzinc**, the measurements must be conducted in a controlled environment.

- Methodology: Pycnometer Method under Inert Atmosphere
 - Apparatus Preparation: A pycnometer (a glass flask with a precise volume) is thoroughly cleaned, dried, and its empty mass is accurately determined.
 - Inert Atmosphere Transfer: The pycnometer is brought into a glovebox.
 - Filling the Pycnometer: The pycnometer is carefully filled with **dipropylzinc**, ensuring there are no air bubbles. The cap is securely placed, and any excess liquid is carefully wiped from the exterior.
 - Mass Measurement: The filled pycnometer is weighed inside the glovebox.
 - Calculation: The mass of the **dipropylzinc** is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the **dipropylzinc** by the known volume of the pycnometer.

Visualizations

Experimental Workflow for Characterization of Dipropylzinc

The following diagram illustrates the general workflow for the handling and analysis of the air-sensitive compound **dipropylzinc**.

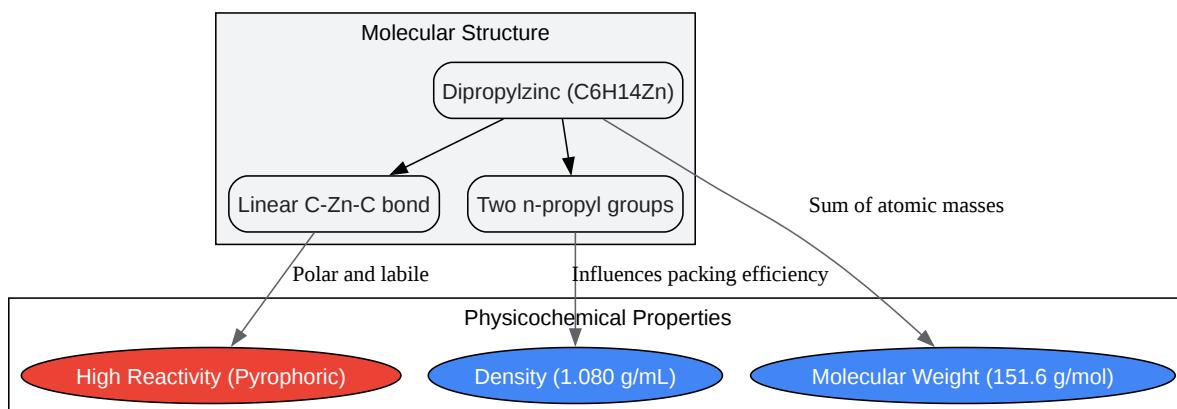


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Caption: Workflow for handling and analyzing **dipropylzinc**.

Relationship Between Structure and Physicochemical Properties

The molecular structure of **dipropylzinc** directly influences its observed physical and chemical properties.



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Caption: Influence of structure on **dipropylzinc**'s properties.

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